

# WH-4-023 Potency and Selectivity Profile

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus: WH-4-023**

Cat. No.: S548126

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The table below summarizes the key biochemical potency data for **WH-4-023** from commercial supplier specifications and a primary research article [1] [2] [3].

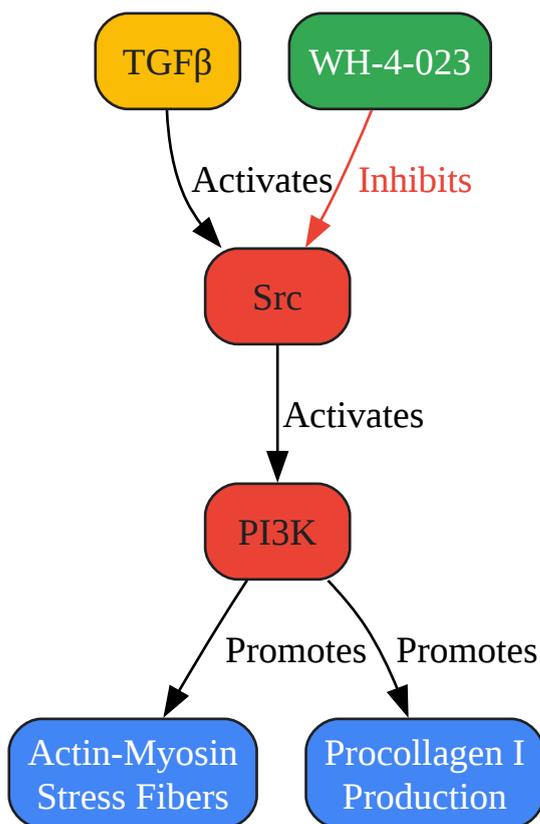
Target	Reported IC <sub>50</sub> (nM)	Experimental Context	Source Type
Lck	2	Cell-free kinase assay	Commercial/Research Compound Supplier [1] [2] [3]
Src	6	Cell-free kinase assay	Commercial/Research Compound Supplier [1] [2] [3]
SIK1	10	Cell-free kinase assay	Commercial/Research Compound Supplier [1] [3]
SIK2	22	Cell-free kinase assay	Commercial/Research Compound Supplier [1] [3]
SIK3	60	Cell-free kinase assay	Commercial/Research Compound Supplier [1] [3]
p38α	>600 (>>300-fold selectivity)	Cell-free kinase assay	Commercial/Research Compound Supplier [1] [2]
KDR	>600 (>>300-fold selectivity)	Cell-free kinase assay	Commercial/Research Compound Supplier [1] [2]

## Research Application and Proposed Mechanism

One recent preprint study used **WH-4-023** in a high-content screen on human cardiac fibroblasts. The study found that **WH-4-023 reduced actin-myosin stress fiber formation** in a context mimicking profibrotic signaling (TGF $\beta$  stimulation) [4].

The researchers used a logic-based mechanistic machine learning model (LogiMML) to analyze the data. The model predicted that the anti-fibrotic effect of Src inhibition by **WH-4-023** is partially mediated through the **PI3K signaling pathway**. This prediction was subsequently validated experimentally, showing that PI3K inhibition also reduces stress fiber formation and procollagen I production [4].

The following diagram illustrates this predicted and validated signaling relationship in the context of cardiac fibroblast activation:



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## Examples of Cell-Based Assay Protocols

The search results provide glimpses into experimental protocols used to characterize **WH-4-023**.

- **In Vitro Kinase Assay (Lck)**: One described assay involves the ATP-dependent phosphorylation of a biotinylated peptide substrate by the Lck kinase domain. The reaction is performed in HEPES buffer with MgCl<sub>2</sub>, MnCl<sub>2</sub>, and DTT. Phosphorylation is detected using a time-resolved fluorescence resonance energy transfer (TR-FRET) readout with europium-labeled anti-phosphotyrosine antibody and streptavidin-allophycocyanin [2] [5].
- **Cell-Based Phenotypic Screening**: In the cardiac fibrosis study, human cardiac fibroblasts were treated with **WH-4-023** across a range of doses in the presence of cytokines like TGFβ. Key fibrotic phenotypes, including **procollagen I**, **α-smooth muscle actin (αSMA)**, and **F-actin**, were quantified using high-content microscopy and image analysis with a custom CellProfiler pipeline [4].

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## References

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2. WH-4-023 (Synonyms: Dual LCK/SRC inhibitor) [medchemexpress.com]
3. WH-4-023 | Src inhibitor | Mechanism | Concentration [selleckchem.com]
4. Logic-based mechanistic machine learning on high-content ... [pmc.ncbi.nlm.nih.gov]
5. WH-4-023 | Src [targetmol.com]

To cite this document: Smolecule. [WH-4-023 Potency and Selectivity Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548126#wh-4-023-potency-validation>]

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### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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**Web:** [www.smolecule.com](http://www.smolecule.com)